

An In-depth Technical Guide to the Physicochemical Properties of 5-Hydroxyoctadecanoyl-CoA

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Compound of Interest

Compound Name: 5-hydroxyoctadecanoyl-CoA

Cat. No.: B15547146

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Abstract

5-Hydroxyoctadecanoyl-CoA is a long-chain hydroxy fatty acyl-coenzyme A that is presumed to be an intermediate in the metabolic pathways of hydroxylated fatty acids. A comprehensive understanding of its physicochemical properties is essential for researchers investigating lipid metabolism, cellular signaling, and the development of therapeutics targeting these pathways. This technical guide provides a detailed overview of the known and extrapolated physicochemical characteristics of **5-hydroxyoctadecanoyl-CoA**, outlines relevant experimental protocols for its analysis, and describes its putative metabolic fate. Due to the limited availability of experimental data for this specific molecule, information from closely related analogs, such as stearoyl-CoA and 12-hydroxystearic acid, is utilized to provide a comprehensive profile, with all such instances clearly noted.

Physicochemical Properties

The physicochemical properties of **5-hydroxyoctadecanoyl-CoA** are critical for understanding its behavior in biological systems and for the design of relevant experimental conditions.

Molecular Structure and Identity

- Systematic Name: S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl] 5-hydroxyoctadecanethioate
- Molecular Formula: $C_{39}H_{70}N_7O_{18}P_3S$
- Molecular Weight: 1050.00 g/mol

Quantitative Physicochemical Data

Quantitative data for **5-hydroxyoctadecanoyl-CoA** is scarce in the literature. The following table summarizes key physicochemical parameters, with data for **5-hydroxyoctadecanoyl-CoA** and relevant analogs for comparison.

| Property | 5-Hydroxyoctadecanoyl-CoA (Predicted/Analog Data) | Stearoyl-CoA (Analog) | Oleoyl-CoA (Analog) | 12-Hydroxystearic Acid (Fatty Acid Moiety Analog) |
|--------------------------------------|---|---|---|---|
| Molecular Formula | C ₃₉ H ₇₀ N ₇ O ₁₈ P ₃ S | C ₃₉ H ₇₀ N ₇ O ₁₇ P ₃ S | C ₃₉ H ₆₈ N ₇ O ₁₇ P ₃ S | C ₁₈ H ₃₆ O ₃ |
| Molecular Weight (g/mol) | 1050.00 | 1034.00 | 1032.00 | 300.48 |
| Solubility | | | | |
| Aqueous | Predicted to be low and form micelles. | Forms micelles (CMC is high) | Forms micelles (CMC is high) | Insoluble |
| Organic Solvents | Predicted to be soluble in methanol and ethanol. | Soluble in methanol | Soluble in methanol | Soluble in ethanol, DMSO, and dimethylformamide (~10 mg/mL); Soluble in ether and chloroform. |
| Critical Micelle Concentration (CMC) | Not determined. | High | High | Not applicable |
| Stability in Aqueous Solution | Predicted to be unstable. | Unstable | Unstable | Stable |

Note: The solubility and stability of long-chain acyl-CoAs are known to be low in aqueous solutions. They are prone to hydrolysis of the thioester bond, especially at non-neutral pH.

Biological Role and Metabolic Pathways

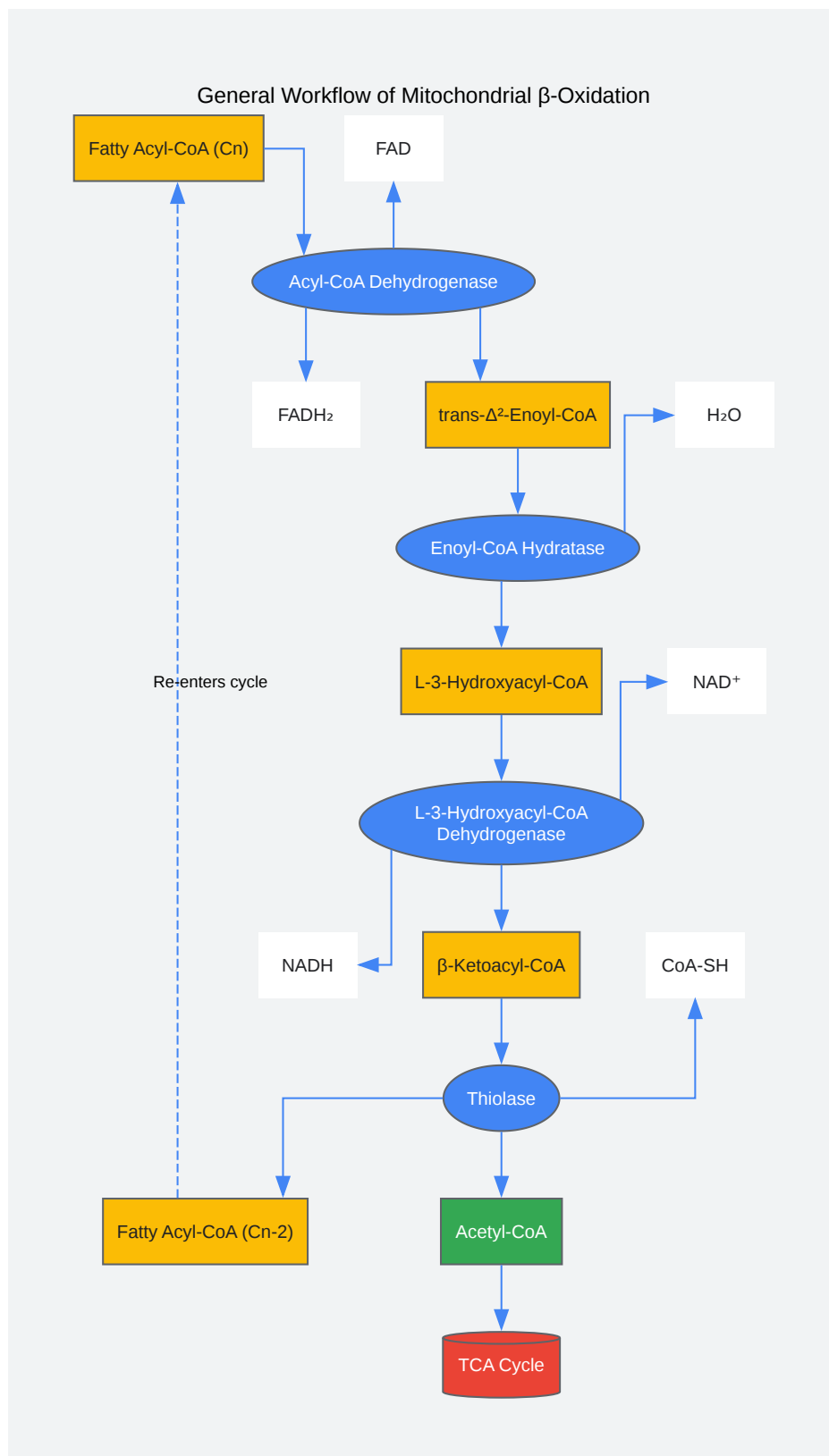
Long-chain fatty acyl-CoAs are central molecules in lipid metabolism, serving as substrates for both energy production through β -oxidation and for the synthesis of complex lipids. The presence of a hydroxyl group on the acyl chain, as in **5-hydroxyoctadecanoyl-CoA**, suggests a role in specific metabolic pathways, potentially as an intermediate in the degradation of hydroxylated fatty acids.

Putative Metabolic Pathway: β -Oxidation

The primary catabolic pathway for fatty acyl-CoAs is mitochondrial β -oxidation. While the standard pathway metabolizes saturated, non-hydroxylated fatty acyl-CoAs, the degradation of hydroxylated fatty acids may require additional enzymatic steps. The metabolism of ricinoleic acid (12-hydroxy-9-octadecenoic acid), for example, proceeds via β -oxidation after initial enzymatic modifications.

For **5-hydroxyoctadecanoyl-CoA**, it is hypothesized that it enters the β -oxidation spiral. The hydroxyl group at the C5 position is not at the β -carbon (C3) and thus would not be directly processed by the standard β -oxidation enzymes in the initial cycles. It is plausible that the initial cycles of β -oxidation proceed normally, shortening the chain by two carbons in each cycle. This would result in the hydroxyl group being at the C3 position of a shorter acyl-CoA, which could then be a substrate for 3-hydroxyacyl-CoA dehydrogenase.

Below is a diagram illustrating the general workflow of β -oxidation, which is the presumed primary metabolic pathway for **5-hydroxyoctadecanoyl-CoA**.



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Caption: Mitochondrial β -oxidation pathway for fatty acyl-CoAs.

Experimental Protocols

The following sections detail methodologies for determining the key physicochemical properties of long-chain hydroxy fatty acyl-CoAs like **5-hydroxyoctadecanoyl-CoA**.

Determination of Solubility

Objective: To quantitatively determine the solubility of **5-hydroxyoctadecanoyl-CoA** in various aqueous and organic solvents.

Methodology (Adapted from studies on long-chain fatty acids):

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-hydroxyoctadecanoyl-CoA** to a known volume of the solvent of interest (e.g., phosphate-buffered saline pH 7.4, methanol, ethanol) in a sealed vial.
 - Equilibrate the mixture at a constant temperature (e.g., 25°C or 37°C) with constant agitation for a prolonged period (e.g., 24-48 hours) to ensure saturation.
- Separation of Undissolved Solute:
 - Centrifuge the saturated solution at high speed to pellet the undissolved solute.
 - Carefully collect a known volume of the supernatant, ensuring no solid material is transferred.
- Quantification of Dissolved Solute:
 - The concentration of **5-hydroxyoctadecanoyl-CoA** in the supernatant can be determined using High-Performance Liquid Chromatography (HPLC) with UV detection (at 260 nm, characteristic of the adenine ring in Coenzyme A).
 - Create a standard curve using known concentrations of **5-hydroxyoctadecanoyl-CoA** to accurately quantify the amount in the supernatant.
- Data Presentation:

- Express solubility in units of mg/mL or mmol/L.

Assessment of Stability in Aqueous Solution

Objective: To determine the hydrolytic stability of **5-hydroxyoctadecanoyl-CoA** in aqueous buffers at different pH values and temperatures.

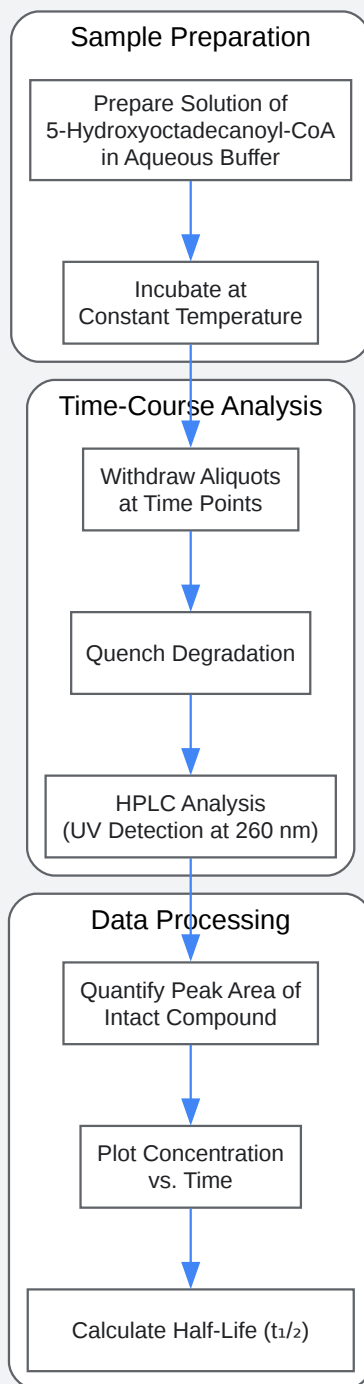
Methodology (HPLC-based stability assay):

- Preparation of Test Solutions:
 - Prepare solutions of **5-hydroxyoctadecanoyl-CoA** at a known concentration in various aqueous buffers (e.g., pH 5.0, pH 7.4, pH 9.0).
 - Incubate the solutions at a constant temperature (e.g., 4°C, 25°C, 37°C).
- Time-Course Analysis:
 - At designated time points (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each test solution.
 - Immediately quench any further degradation by adding a strong acid (e.g., perchloric acid) and placing the sample on ice.
- HPLC Quantification:
 - Analyze the samples by reverse-phase HPLC with UV detection at 260 nm.^[1]
 - The peak corresponding to intact **5-hydroxyoctadecanoyl-CoA** will decrease over time, while peaks corresponding to degradation products (e.g., 5-hydroxyoctadecanoic acid and Coenzyme A) will appear and increase.
 - Quantify the peak area of the intact **5-hydroxyoctadecanoyl-CoA** at each time point.
- Data Analysis and Presentation:
 - Plot the concentration of intact **5-hydroxyoctadecanoyl-CoA** versus time.

- Determine the degradation kinetics (e.g., first-order) and calculate the half-life ($t_{1/2}$) under each condition.

The diagram below illustrates the workflow for an HPLC-based stability assessment.

Workflow for HPLC-Based Stability Assessment

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Caption: A generalized workflow for assessing the stability of a compound using HPLC.

Conclusion

5-Hydroxyoctadecanoyl-CoA is a molecule of significant interest in the field of lipid metabolism. While direct experimental data on its physicochemical properties are limited, by drawing comparisons with structurally similar long-chain fatty acyl-CoAs, we can infer key characteristics such as its amphipathic nature, tendency to form micelles in aqueous solutions, and inherent instability of the thioester bond. Its metabolic fate is presumed to follow the β -oxidation pathway, although the precise enzymatic handling of the 5-hydroxy group warrants further investigation. The experimental protocols outlined in this guide provide a framework for researchers to empirically determine the solubility and stability of **5-hydroxyoctadecanoyl-CoA** and other related molecules, thereby contributing to a more complete understanding of their roles in health and disease.

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References

- 1. researchgate.net [researchgate.net]
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